

# An In-depth Technical Guide to the Safe Handling of Methyltriacetoxysilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyltriacetoxysilane

Cat. No.: B1584567

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyltriacetoxysilane** (CAS No. 4253-34-3), a compound frequently used as a crosslinking agent and chemical intermediate.<sup>[1]</sup> Due to its reactivity, particularly with moisture, strict adherence to safety protocols is essential to mitigate risks of chemical burns, irritation, and other health hazards.

## Hazard Identification and Classification

**Methyltriacetoxysilane** is classified as a substance that causes severe skin burns and serious eye damage. It is also harmful if swallowed.<sup>[2]</sup> Upon contact with moisture, it rapidly hydrolyzes to release acetic acid, which is corrosive and contributes significantly to the compound's hazardous properties.<sup>[3][4]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[2]</sup>
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyltriacetoxysilane** is provided in the table below.

Property	Value
Physical State	Solid or clear to yellowish liquid[3][5]
Molecular Formula	C7H12O6Si[5]
Molecular Weight	220.25 g/mol [6]
Melting Point	40-45 °C[3]
Boiling Point	94-95 °C at 9 mmHg[3]
Flash Point	85 °C / 185 °F[7]
Density	1.20 g/mL at 20 °C[3]
Solubility	Reacts with water. Soluble in organic solvents like alcohols, ethers, and hydrocarbons.[3]
Odor	Acrid, vinegar-like (due to acetic acid formation) [3]

## Toxicological Data

The primary toxicological concern with **Methyltriacetoxysilane** is its corrosive nature. The acute oral toxicity has been determined in animal studies.

Route of Exposure	Species	Value
Oral LD50	Rat	2060 mg/kg[5]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for the safe handling of **Methyltriacetoxysilane**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.  
[7]
- Local exhaust ventilation should be used to minimize exposure to dust and vapors.[5]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[5]

## Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Chemical goggles or a face shield are required. Contact lenses should not be worn.[5]
Skin Protection	Wear suitable protective clothing, including a lab coat.[5] Neoprene or nitrile rubber gloves are recommended.[5]
Respiratory Protection	If inhalation exposure is possible, a NIOSH-certified respirator with an orange cartridge for dust and mist is recommended.[5]

## Handling and Storage Protocols

### Safe Handling Procedures

- Avoid all contact with skin and eyes.[5]
- Do not breathe dust or vapors.[5]
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[5]
- Keep away from heat, sparks, and open flames.[5]
- Handle in a dry, inert atmosphere if possible, as the material is sensitive to moisture.[3][5]

### Storage Conditions

- Store in a tightly closed container.[5]

- Keep in a cool, dry, and well-ventilated place.[8]
- Store away from incompatible materials such as alcohols, alkalis, and oxidizing agents.[5]

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if feeling unwell.[5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[5]
Eye Contact	Immediately flush the eyes with water for at least 15 minutes, removing contact lenses if present and easy to do so. Continue rinsing and get immediate medical attention.[5]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.[7]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, or dry chemical. High-expansion foam (100:1) is recommended.[5]
- Unsuitable Extinguishing Media: Do not use water, as it reacts with the substance to liberate acetic acid.[5]
- Specific Hazards: Irritating fumes of acetic acid may be generated when the material is exposed to water or open flame.[5] Containers may explode when heated.[7]

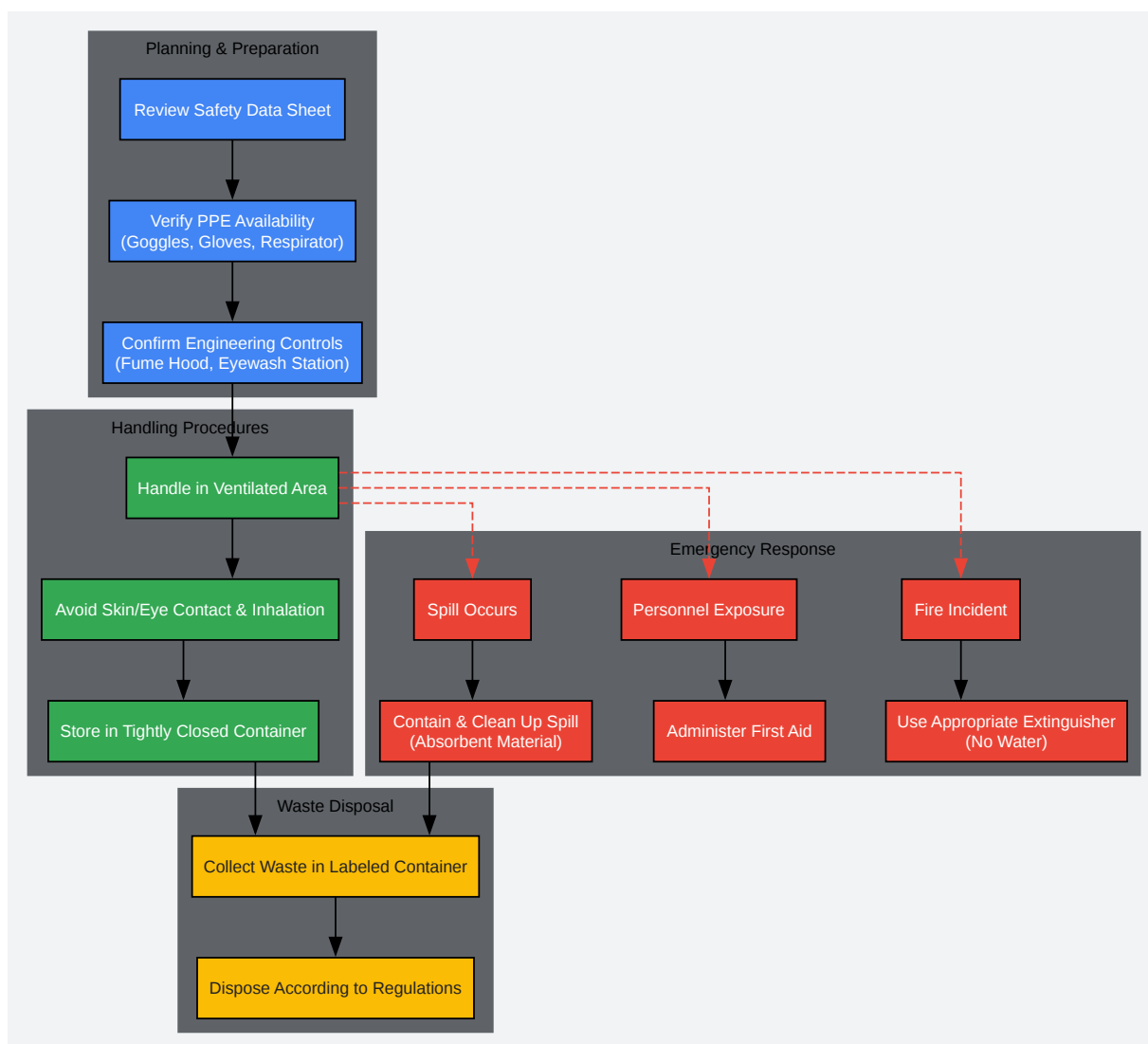
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment as described in Section 4.2. Avoid contact with the spilled material and do not breathe dust or vapors.[\[5\]](#)
- Environmental Precautions: Prevent the material from entering sewers or public waters.[\[5\]](#)
- Containment and Cleanup: For spills, use an absorbent material to collect the substance. Sweep or shovel the material into an appropriate container for disposal.[\[5\]](#)

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when working with **Methyltriacetoxysilane**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. dap.ca [dap.ca]
- 2. echemi.com [echemi.com]
- 3. METHYLTRIACETOXYSIANE - Ataman Kimya [atamanchemicals.com]
- 4. Methyltriacetoxysilane - Hazardous Agents | Haz-Map [haz-map.com]
- 5. gelest.com [gelest.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. Methyltriacetoxysilane Cas 4253-34-3, MTAS SILANE | Co-Formula Manufacturer [cfmats.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Methyltriacetoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584567#safety-and-handling-precautions-for-methyltriacetoxysilane\]](https://www.benchchem.com/product/b1584567#safety-and-handling-precautions-for-methyltriacetoxysilane)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)